# Introduction: The Strategic Importance of 3-bromo-5-methyl-1H-pyrazole

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-bromo-5-methyl-1H-pyrazole* |
| *CAS No.:* | *57097-81-1* |
| *Cat. No.:* | *B1270651* |

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**3-bromo-5-methyl-1H-pyrazole** (CAS No. 57097-81-1) is a halogenated heterocyclic compound that has emerged as a pivotal building block in the realms of medicinal chemistry and agrochemical synthesis.[1][2][3] The pyrazole ring is recognized as a "privileged structure," a molecular framework that is recurrently found in potent, biologically active compounds.[3][4] This guide, prepared from the perspective of a Senior Application Scientist, delves into the core technical aspects of this versatile intermediate, providing field-proven insights into its synthesis, reactivity, applications, and safe handling. The strategic placement of the bromine atom and the methyl group on the pyrazole core offers distinct reactive handles, enabling chemists to construct complex molecular architectures with high regioselectivity, which is fundamental in the rational design of novel therapeutic agents and next-generation crop protection chemicals.[3][5]

## Part 1: Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and spectroscopic properties is the foundation of its effective application in synthesis.

### Key Physicochemical Properties

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The essential properties of **3-bromo-5-methyl-1H-pyrazole** are summarized below. This data is critical for reaction planning, purification, and storage.

| Property | Value | Source(s) |
|---|---|---|
| CAS Number | 57097-81-1 | [1][2] |
| Molecular Formula | $C_4H_5BrN_2$ | [6] |
| Molecular Weight | 161.00 g/mol | [7] |
| Appearance | White to off-white solid/powder | N/A |
| EINECS Number | 804-261-9 | [2] |

## Spectroscopic Signature

Spectroscopic data is crucial for in-process reaction monitoring and final product characterization. While the tautomeric nature of the N-H proton can lead to variability, typical NMR values for the related N-methylated analog provide a reference for the core structure. For N-methyl-3-bromo-5-methyl pyrazole, the following shifts have been reported:

- $^1$H NMR (in DMSO-$d_6$): Key signals include a singlet for the pyrazole ring proton (C4-H) around δ 6.06 ppm, a singlet for the N-methyl group at δ 3.62 ppm, and a singlet for the C5-methyl group at δ 2.16 ppm.[8] The acidic N-H proton of the title compound would appear as a broad singlet, typically downfield.

- $^{13}$C NMR (in DMSO-$d_6$): Characteristic peaks for the N-methylated analog are observed around δ 141.9 (C5), 123.2 (C3-Br), and 107.6 (C4), with the methyl carbons appearing at δ 36.5 (N-$CH_3$) and δ 10.9 (C5-$CH_3$).[8]

# Part 2: Synthesis and Mechanistic Insights

The synthesis of **3-bromo-5-methyl-1H-pyrazole** can be approached through several routes. The choice of method is often dictated by factors such as scale, safety, and available starting materials.

## Overview of Synthetic Strategies

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Historically, Sandmeyer-type reactions starting from 3-amino-5-methylpyrazole were common.[9][10] However, these routes often involve genotoxic intermediates (GTIs) and can suffer from low overall yields and difficult purification processes, such as steam distillation.[8][11]

A more contemporary and scalable "Sandmeyer-free" approach has been developed, which proceeds from readily available starting materials like methyl crotonate and a hydrazine source.[8][11] This multi-step sequence involves condensation, bromination, and oxidation, offering improved efficiency, higher yields, and a more favorable safety profile, making it the preferred method for process development.[8][11]

## Recommended Synthetic Workflow: The Sandmeyer-Free Route

This protocol outlines a robust and scalable pathway. The causality for this choice rests on its avoidance of hazardous intermediates and its proven efficiency in process development environments.[11]

Step-by-Step Methodology:

- Condensation: React methyl crotonate with a suitable hydrazine (e.g., methylhydrazine for the N-methyl analog, or hydrazine hydrate followed by a protection step) to form the pyrazolidinone intermediate. This is a classical cyclocondensation reaction driven by the nucleophilicity of the hydrazine.

- Bromination: The pyrazolidinone intermediate is then subjected to bromination. A common and effective agent for this transformation is N-Bromosuccinimide (NBS), which provides a source of electrophilic bromine that selectively substitutes at the electron-rich position of the ring.[12]

- Oxidation/Aromatization: The resulting bromo-pyrazolidinone is oxidized to form the aromatic pyrazole ring. This step re-establishes the stable aromatic system and yields the final product.

The workflow below illustrates this efficient, modern synthetic sequence.

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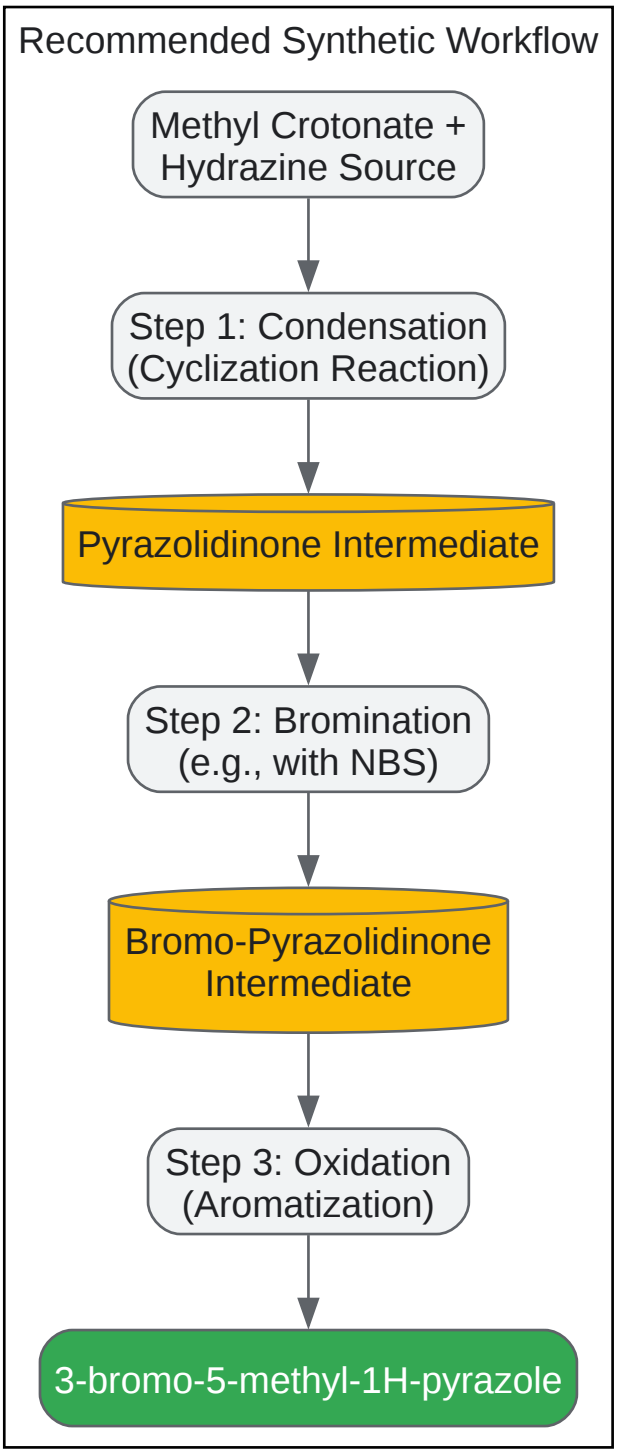


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Caption: A scalable, Sandmeyer-free workflow for synthesizing **3-bromo-5-methyl-1H-pyrazole**.

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# Part 3: Chemical Reactivity and Core Applications

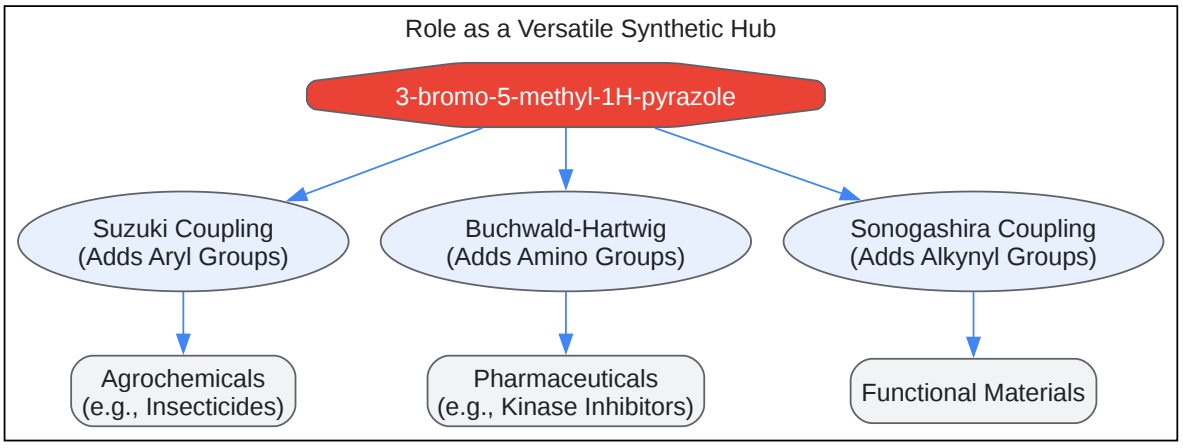
The utility of **3-bromo-5-methyl-1H-pyrazole** stems from its dual reactivity: the nucleophilic pyrazole ring and the electrophilic C-Br bond.

## Reactivity Profile

The bromine atom at the 3-position is the primary handle for molecular elaboration. It is highly susceptible to a variety of metal-catalyzed cross-coupling reactions, including:

- Suzuki-Miyaura Coupling: Reaction with boronic acids to form C-C bonds, introducing aryl or heteroaryl substituents.
- Heck Coupling: Reaction with alkenes to form substituted olefins.
- Buchwald-Hartwig Amination: Reaction with amines to form C-N bonds.
- Sonogashira Coupling: Reaction with terminal alkynes to install C-C triple bonds.

This versatile reactivity allows for the systematic and rapid exploration of the chemical space around the pyrazole core, a key strategy in structure-activity relationship (SAR) studies during drug development.[3][5]

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Caption: Reactivity of **3-bromo-5-methyl-1H-pyrazole** as a hub for creating diverse functional molecules.

## Applications in Drug Discovery and Agrochemicals

The pyrazole scaffold is a cornerstone in modern chemistry, with derivatives demonstrating a vast range of biological activities, including anti-inflammatory, anticancer, antiviral, and antimicrobial properties.[3][13][14]

- Agrochemicals: **3-bromo-5-methyl-1H-pyrazole** and related structures are critical intermediates in the synthesis of potent insecticides.[3] Notably, they are precursors to the anthranilic diamide class of insecticides, such as Chlorantraniliprole (Rynaxypyr), which function by targeting insect ryanodine receptors.[3][15]

- Medicinal Chemistry: In drug discovery, this pyrazole is used to build complex molecules targeting various enzymes and receptors.[5] Its derivatives have been investigated as kinase inhibitors for oncology, anti-inflammatory agents (COX-2 inhibitors), and treatments for metabolic and neurological disorders.[4][14] The ability to precisely modify the scaffold allows for fine-tuning of a drug candidate's potency, selectivity, and pharmacokinetic properties.

# Part 4: Safety, Handling, and Storage

Adherence to strict safety protocols is non-negotiable when working with halogenated heterocyclic compounds. This information is synthesized from standard Safety Data Sheets (SDS).[16][17][18][19]

## Hazard Identification

Based on aggregated GHS data for similar brominated pyrazoles, the compound should be treated with caution.[7]

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| Hazard Statement | Code | Class |
|---|---|---|
| Causes skin irritation | H315 | Skin Irrit. 2 |
| Causes serious eye irritation | H319 | Eye Irrit. 2A |
| May cause respiratory irritation | H335 | STOT SE 3 |
| Harmful if swallowed | H302 | Acute Tox. 4 |

## Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this compound in a certified chemical fume hood to avoid inhalation of dust or vapors.[16][17]
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles and/or a face shield that comply with EN166 (EU) or NIOSH (US) standards.[18]
  - Hand Protection: Use chemically resistant, impermeable gloves (e.g., nitrile rubber) inspected before use. Dispose of contaminated gloves properly.[17][18]
  - Body Protection: Wear a lab coat. For larger quantities, a chemical-resistant suit may be required.[18]
  - Respiratory Protection: If dust is generated, use a P95 (US) or P1 (EU) particle respirator.[18]

## Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[19] Keep away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste material and contaminated containers in accordance with all applicable local, state, and federal regulations. Do not allow the product to enter drains or waterways.[16][18]

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## Conclusion

**3-bromo-5-methyl-1H-pyrazole** is more than a simple chemical reagent; it is a strategic tool for innovation in the life sciences. Its well-defined physicochemical properties, coupled with modern, scalable synthetic routes, make it an accessible and valuable intermediate. The true power of this molecule lies in its predictable and versatile reactivity, which empowers researchers and drug development professionals to design and construct novel, high-value compounds with precision. By adhering to rigorous safety protocols, the scientific community can continue to leverage this pivotal building block to address critical challenges in human health and agriculture.

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- To cite this document: BenchChem. [Introduction: The Strategic Importance of 3-bromo-5-methyl-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270651/docs#introduction-the-strategic-importance-of-3-bromo-5-methyl-1h-pyrazole]

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